

An In-depth Technical Guide to the Physicochemical Properties of Isoamyl p-Methoxycinnamate

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Compound of Interest

Compound Name: *Amiloxate*

Cat. No.: *B135550*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isoamyl p-methoxycinnamate, also known by its INCI name as **Amiloxate**, is a widely utilized organic compound primarily serving as a UVB filter in sunscreen and other cosmetic formulations.[1][2] Its efficacy in absorbing ultraviolet radiation, particularly in the UVB range (290-320 nm) with a peak absorbance at 310 nm, makes it a critical ingredient for protecting the skin from sun damage.[1][3] This technical guide provides a comprehensive overview of the core physicochemical properties of isoamyl p-methoxycinnamate, complete with experimental protocols and data presented for easy reference by researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

Isoamyl p-methoxycinnamate is the ester formed from p-methoxycinnamic acid and isoamyl alcohol.[4] Its chemical structure is fundamental to its function as a UV absorber.

Caption: Chemical structure of isoamyl p-methoxycinnamate.

Physicochemical Properties

A summary of the key physicochemical properties of isoamyl p-methoxycinnamate is presented in the tables below. These properties are crucial for formulation development, stability testing, and regulatory submissions.

General and Physical Properties

Property	Value	Reference(s)
Chemical Name	3-methylbutyl 3-(4-methoxyphenyl)prop-2-enoate	[5]
Synonyms	Amiloxate, Isopentyl p-methoxycinnamate	[2][5]
CAS Number	71617-10-2	[5]
Molecular Formula	C ₁₅ H ₂₀ O ₃	[5]
Molecular Weight	248.32 g/mol	[5]
Appearance	Colorless to pale yellow liquid	[6]
Melting Point	< -30 °C	[7]
Boiling Point	170 °C	[7]
Density	1.04 g/cm ³	[6]

Solubility and Spectroscopic Data

Property	Value	Reference(s)
Solubility	Insoluble in water; Soluble in organic solvents	[7]
UV Absorption Range	290-320 nm (UVB)	[3]
Peak Absorbance (λ _{max})	310 nm	[3]

Experimental Protocols

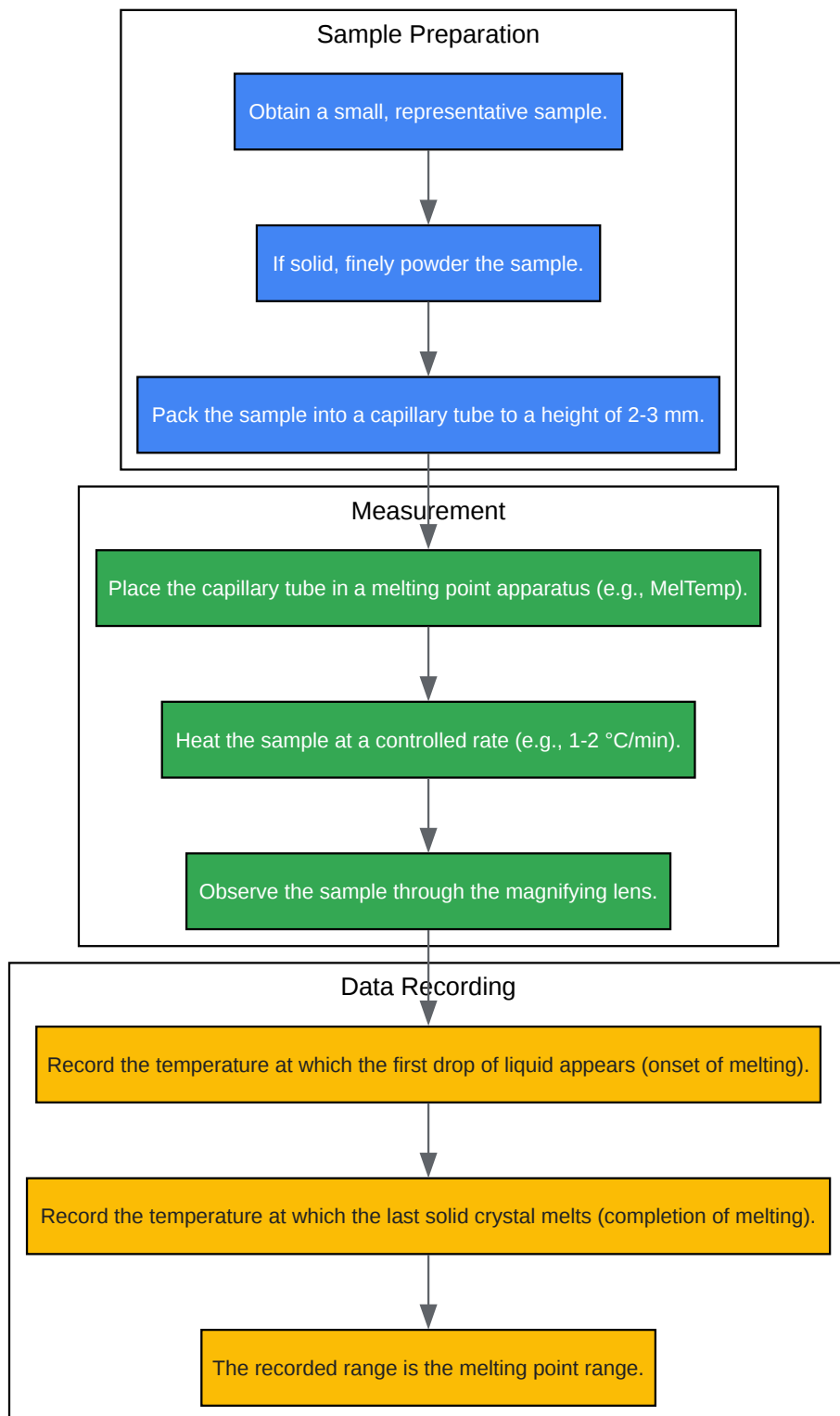
Detailed methodologies for determining the key physicochemical properties of isoamyl p-methoxycinnamate are provided below. These protocols are based on standard laboratory

practices and can be adapted for specific research needs.

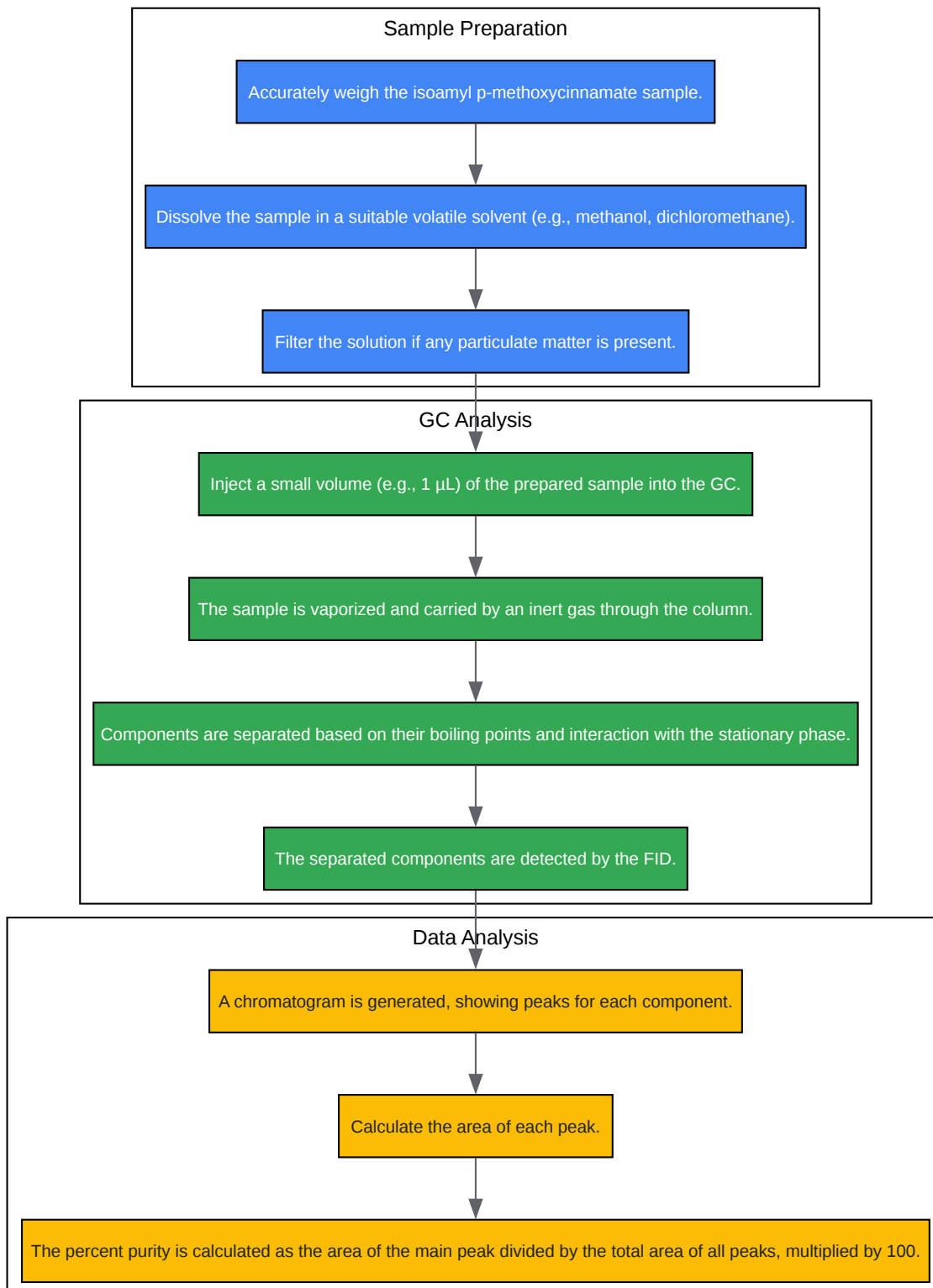
Determination of Melting Point (Capillary Method)

This protocol describes the determination of the melting point of a substance that is solid at room temperature. For isoamyl p-methoxycinnamate, which is a liquid, this method would be applicable for determining its freezing point by cooling the sample.

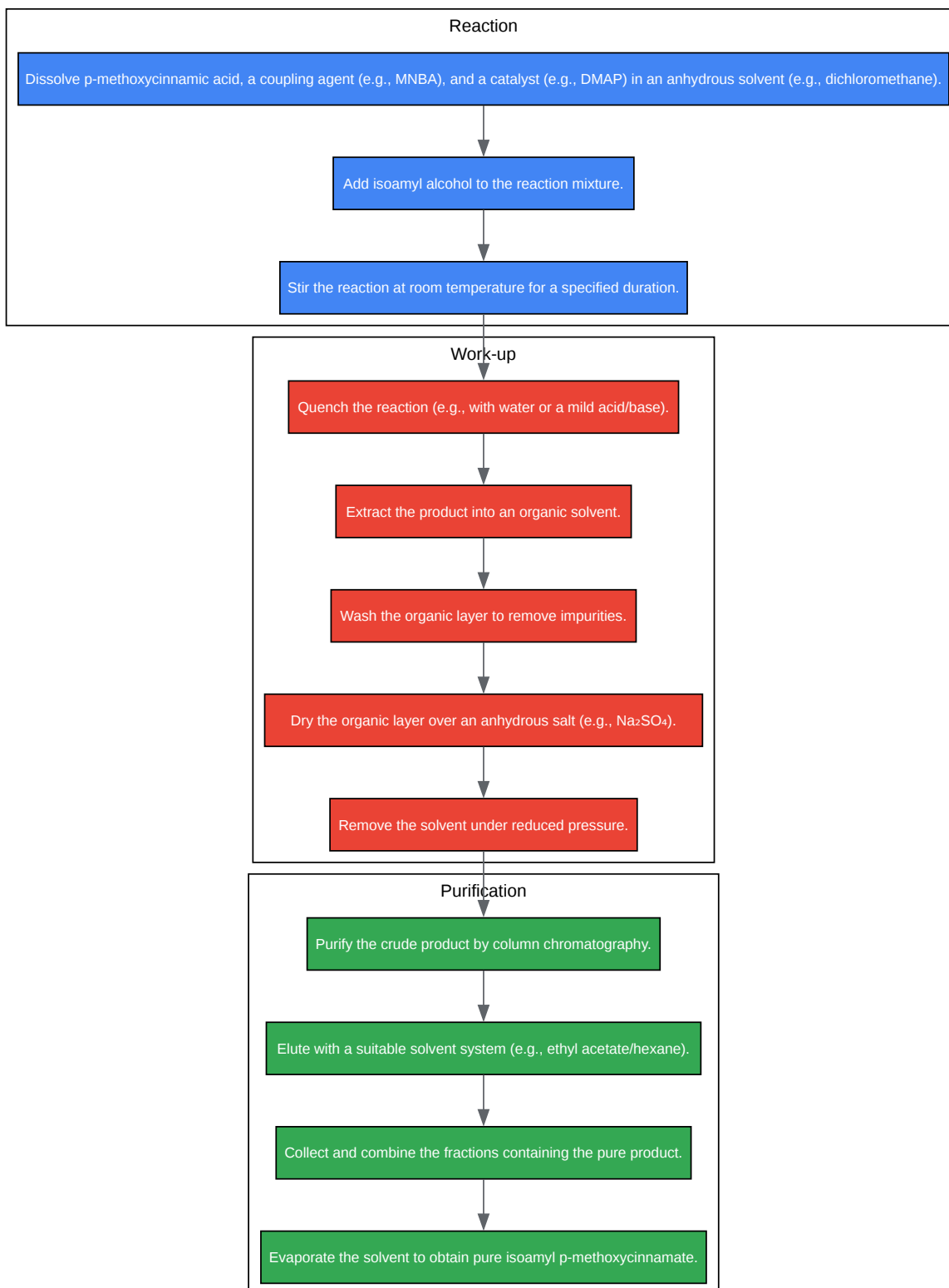
Melting Point Determination Workflow



GC Purity Analysis Workflow



Synthesis Workflow of Isoamyl p-Methoxycinnamate

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